

An In-depth Technical Guide to the Physical and Chemical Properties of (-)-Sedamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Sedamine

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Abstract

(-)-Sedamine is a naturally occurring piperidine alkaloid found predominantly in plants of the *Sedum* genus.^[1] As a member of the aralkylamine class of organic compounds, it features a piperidine ring substituted with a phenylethanol group.^[1] This guide provides a comprehensive overview of the physical and chemical properties of **(-)-Sedamine**, including detailed experimental protocols and visual representations of key processes. The information presented is intended to support research and development activities involving this bioactive compound.

Chemical and Physical Properties

The chemical and physical properties of **(-)-Sedamine** are summarized in the tables below. These properties are crucial for its identification, purification, and handling in a laboratory setting.

Table 1: General and Physical Properties of (-)-Sedamine

Property	Value	Reference(s)
IUPAC Name	(1S)-2-[(2S)-1-methylpiperidin-2-yl]-1-phenylethanol	[2]
Molecular Formula	C ₁₄ H ₂₁ NO	[2]
Molecular Weight	219.32 g/mol	[2]
Exact Mass	219.162314293 Da	[2]
Melting Point	88-89°C	[2]
Appearance	Colorless elongated plates	[2]
Solubility	Favorable in organic solvents, limited water solubility.	[2]
Optical Rotation, [α]	Levorotatory (-)	[3]

Table 2: Physicochemical and Spectroscopic Properties of (-)-Sedamine

Property	Value/Description	Reference(s)
pKa (Strongest Basic)	9.25 (Predicted)	[1]
XLogP3-AA	2.4	[2]
Topological Polar Surface Area	23.5 Å ²	[2]
Mass Spectrometry (MS)	Molecular Ion Peak [M+H] ⁺ : m/z 219	[2]
¹ H NMR	Predicted ranges: Aromatic (7.2-7.4 ppm), Alkyl (1.2-3.0 ppm), Methine (3.5-4.8 ppm), Hydroxyl (variable).	[4][5][6]
¹³ C NMR	Predicted ranges: Aromatic (125-145 ppm), Alkyl (20-60 ppm), Methine (60-80 ppm).	[7]

Experimental Protocols

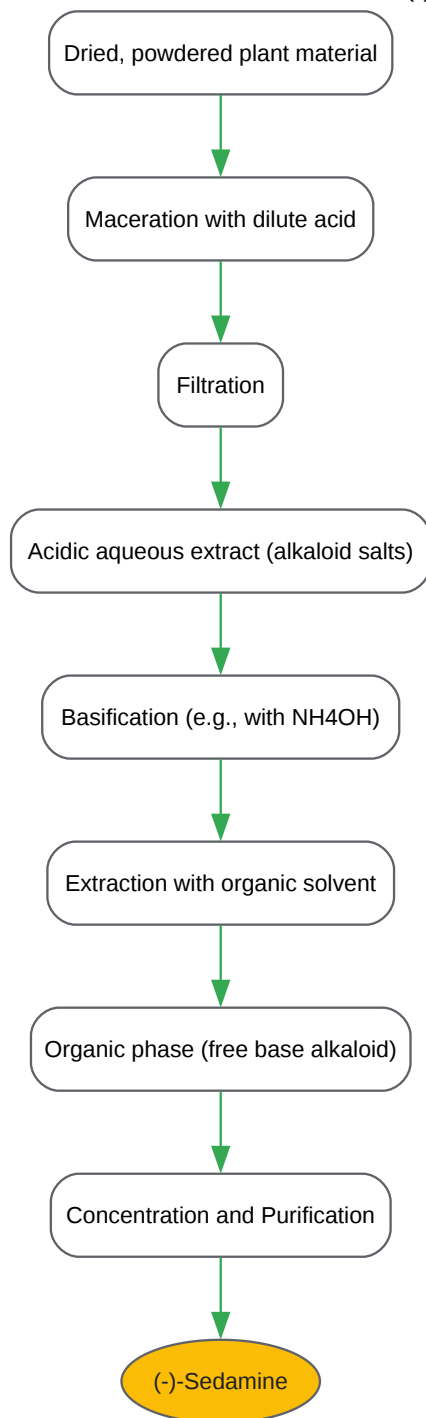
Detailed methodologies for the extraction, synthesis, and characterization of **(-)-Sedamine** are provided below.

Extraction from Natural Sources

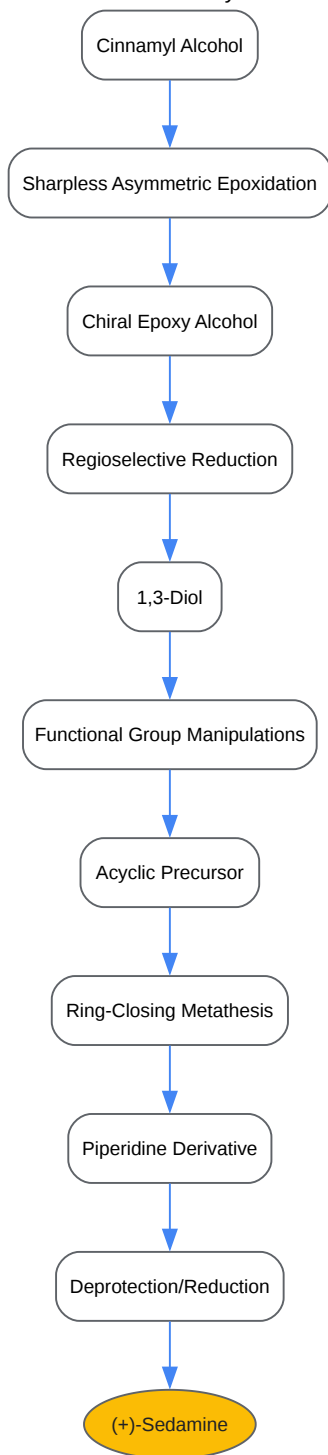
(-)-Sedamine is a naturally occurring alkaloid that can be extracted from plants of the Sedum species. A general acid-base extraction protocol is as follows:

- **Preparation of Plant Material:** The plant material (e.g., leaves, stems) is dried and ground into a fine powder to increase the surface area for extraction.
- **Acidic Extraction:** The powdered plant material is macerated with a dilute acidic solution (e.g., 0.1 M HCl or 5% acetic acid). This protonates the alkaloids, forming their water-soluble salts.
- **Filtration:** The mixture is filtered to remove solid plant debris, yielding an acidic aqueous extract containing the alkaloid salts.
- **Basification:** The acidic extract is basified by the addition of a base (e.g., ammonium hydroxide or sodium carbonate) to a pH of approximately 9-10. This deprotonates the alkaloid salts, converting them back to their free base form, which is less soluble in water.
- **Solvent Extraction:** The basified aqueous solution is then extracted with an immiscible organic solvent (e.g., dichloromethane or diethyl ether). The free base alkaloid will partition into the organic layer.
- **Concentration and Purification:** The organic extracts are combined, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude alkaloid extract. Further purification can be achieved by techniques such as column chromatography.

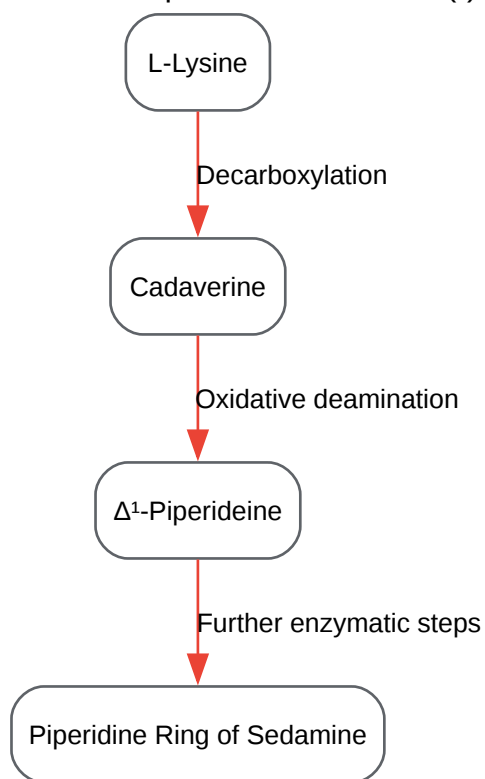
General Acid-Base Extraction Workflow for (-)-Sedamine



Simplified Enantioselective Synthesis Workflow



Biosynthesis of the Piperidine Nucleus in (-)-Sedamine



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of (-)-Sedamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199426#physical-and-chemical-properties-of-sedamine>]

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